

Isoescsin IA anti-HIV-1 protease activity

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Compound Focus: Isoescsin IA

CAS No.: 219944-39-5

Cat. No.: S1551659

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Molecular Structure and Classification

Isoescsin IA is a triterpenoid saponin isolated from the seeds of the horse chestnut tree (*Aesculus chinensis* and *Aesculus hippocastanum*) [1] [2] [3]. Its structure consists of a triterpene aglycone (sapogenin) core and a complex glycone (sugar) moiety.

The table below outlines its fundamental chemical characteristics [2]:

Property	Description
IUPAC Name	Information not available in search results
Molecular Formula	C ₅₅ H ₈₆ O ₂₄ [2]
CAS Number	219944-39-5 [2]
Molecular Weight	1131.26 g/mol [2]
Classification	Triterpenoid Saponin [2] [4]
Initial Source	Seeds of <i>Aesculus chinensis</i> [1] [2]

The escin family of saponins features several isomers. A primary distinction is made between **escins** (acetyl group at C22) and **isoescins** (acetyl group at C28) [5] [3]. **Isoescsin IA** is characterized by a tigloyl group at

the C21 position and an acetyl group at C28 [3].

Quantitative Biological Activity Data

The following table summarizes the key quantitative data available for **Isoescsin IA** and a closely related compound, Escin IA.

Compound	Reported Activity	IC ₅₀ / Potency	Cellular Cytotoxicity (CC ₅₀)	Citations
Isoescsin IA	Anti-HIV-1 Protease	Activity confirmed (specific IC ₅₀ not stated)	IC ₅₀ = 54.5 μM (rat C6 cells), 80.36 μM (human U-251 cells) [2]	[1] [2]
Escin IA	HIV-1 Protease Inhibition	IC ₅₀ = 35 μM	CC ₅₀ = 25 μM (Vero C1008 cells) [6]	[6]

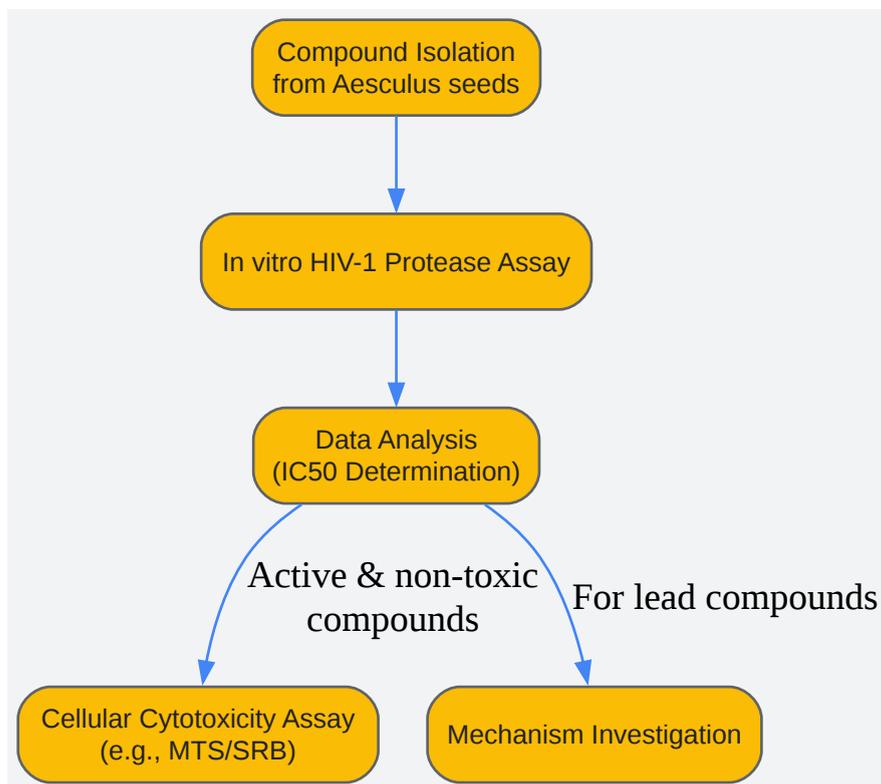
Broader Pharmacological Context

Research on β-escin, the mixture containing **Isoescsin IA**, reveals broader mechanisms that may be relevant for antiviral and anticancer drug development [4].

- **Anti-inflammatory Effects:** β-escin modulates key pathways including **NF-κB** and **JAK/STAT** signaling, and downregulates inflammatory mediators like COX-2 and iNOS [4].
- **Anti-cancer Properties:** Studies show β-escin can induce cell cycle arrest (G1/S, G2/M) and promote apoptosis in cancer cells by regulating proteins such as p21, cyclin D1, and Bcl-2 family proteins [4].

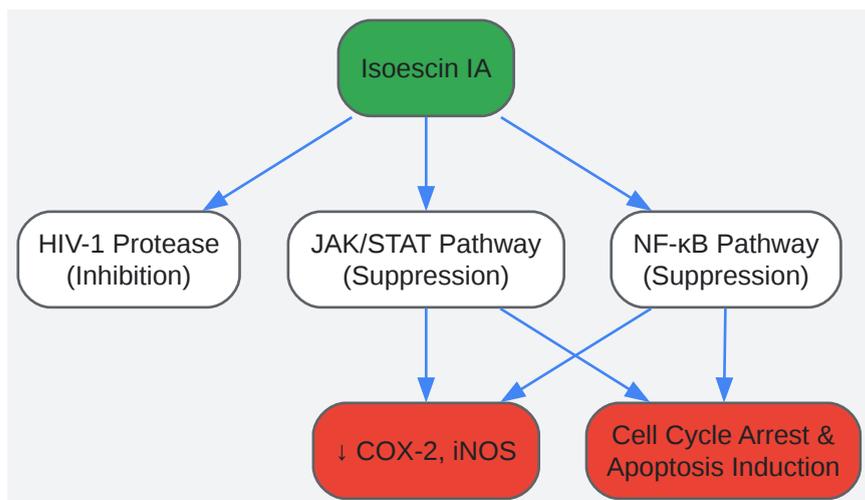
Proposed Experimental Workflow and Mechanism

Based on the gathered information, the following diagrams outline a general approach to studying **Isoescsin IA**'s activity and its potential downstream effects.



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*General workflow for evaluating anti-HIV-1 protease activity of natural compounds like **Isoescin IA**.*



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*Proposed molecular mechanisms of **Isoescin IA**, based on its known activity and related escin research.*

Research Gaps and Next Steps

The current data confirms **Isoescsin IA**'s anti-HIV-1 protease activity but lacks depth for a full technical guide.

- **No Detailed Experimental Protocols:** The search results do not describe the specific biochemical assay conditions (e.g., substrate concentration, buffer composition, incubation time) used to determine the HIV-1 protease inhibition.
- **Mechanism of Inhibition is Unclear:** It is not specified whether **Isoescsin IA** is a competitive, non-competitive, or allosteric inhibitor of HIV-1 protease.
- **Limited Antiviral Data:** Activity in a full-cell-based antiviral assay or against clinical HIV isolates was not found in these results.

To proceed, I suggest you:

- **Consult Specialized Databases:** Search for the primary research article from the 1999 study in the *Journal of Natural Products* [1] and other enzymology resources for detailed protocols.
- **Explore Related Compounds:** The data on **Escin IA** ($IC_{50} = 35 \mu M$) provides a useful reference point for the expected potency range within this chemical family [6].

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References

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